

A Comprehensive Technical Guide to Methyl D-phenylalaninate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl D-phenylalaninate

Cat. No.: B3040560

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 13033-84-6 (for hydrochloride salt)

Abstract

Methyl D-phenylalaninate is a chiral building block of significant interest in the pharmaceutical and fine chemical industries. As a derivative of the non-proteinogenic amino acid D-phenylalanine, it serves as a crucial intermediate in the synthesis of a variety of complex organic molecules, including active pharmaceutical ingredients (APIs). This technical guide provides an in-depth overview of **Methyl D-phenylalaninate**, encompassing its chemical and physical properties, detailed experimental protocols for its synthesis and chiral resolution, and its applications in drug development, with a particular focus on its role in the synthesis of antidiabetic agents.

Chemical and Physical Properties

Methyl D-phenylalaninate is typically handled as its hydrochloride salt to improve stability and ease of handling. The following tables summarize its key chemical identifiers and physical properties.

Table 1: Chemical Identifiers for **Methyl D-phenylalaninate** Hydrochloride

Identifier	Value
CAS Number	13033-84-6
Molecular Formula	C ₁₀ H ₁₄ ClNO ₂
Molecular Weight	215.68 g/mol
IUPAC Name	methyl (2R)-2-amino-3-phenylpropanoate;hydrochloride
Synonyms	D-Phenylalanine methyl ester hydrochloride, Methyl (R)-2-amino-3-phenylpropanoate hydrochloride
InChI Key	SWVMLNPDTIFDDY-SBSPUUFOSA-N
SMILES	Cl.COC(=O)--INVALID-LINK--CC1=CC=CC=C1

Table 2: Physical and Chemical Properties of **Methyl D-phenylalaninate** Hydrochloride

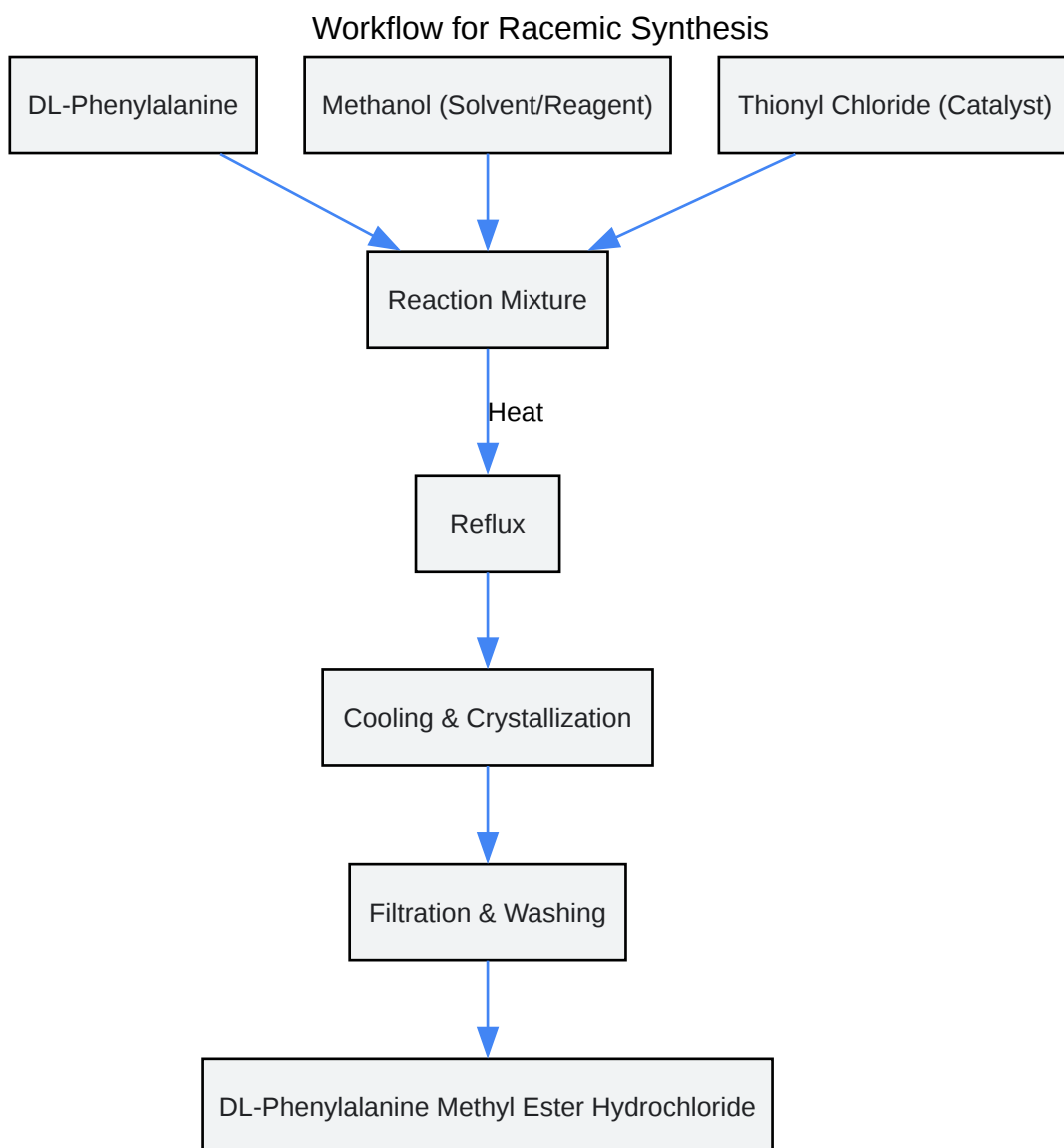
Property	Value	Reference
Appearance	White to pale cream crystalline powder	[1]
Melting Point	159-163 °C	[2]
Boiling Point	264.2 °C at 760 mmHg (for free base)	[2]
Solubility	Soluble in ethanol and methanol.	[2]
Optical Rotation	[α] ²⁰ /D ~ -37.0° (c=2 in Ethanol)	[1][2]
Storage Temperature	2-8 °C	[2]

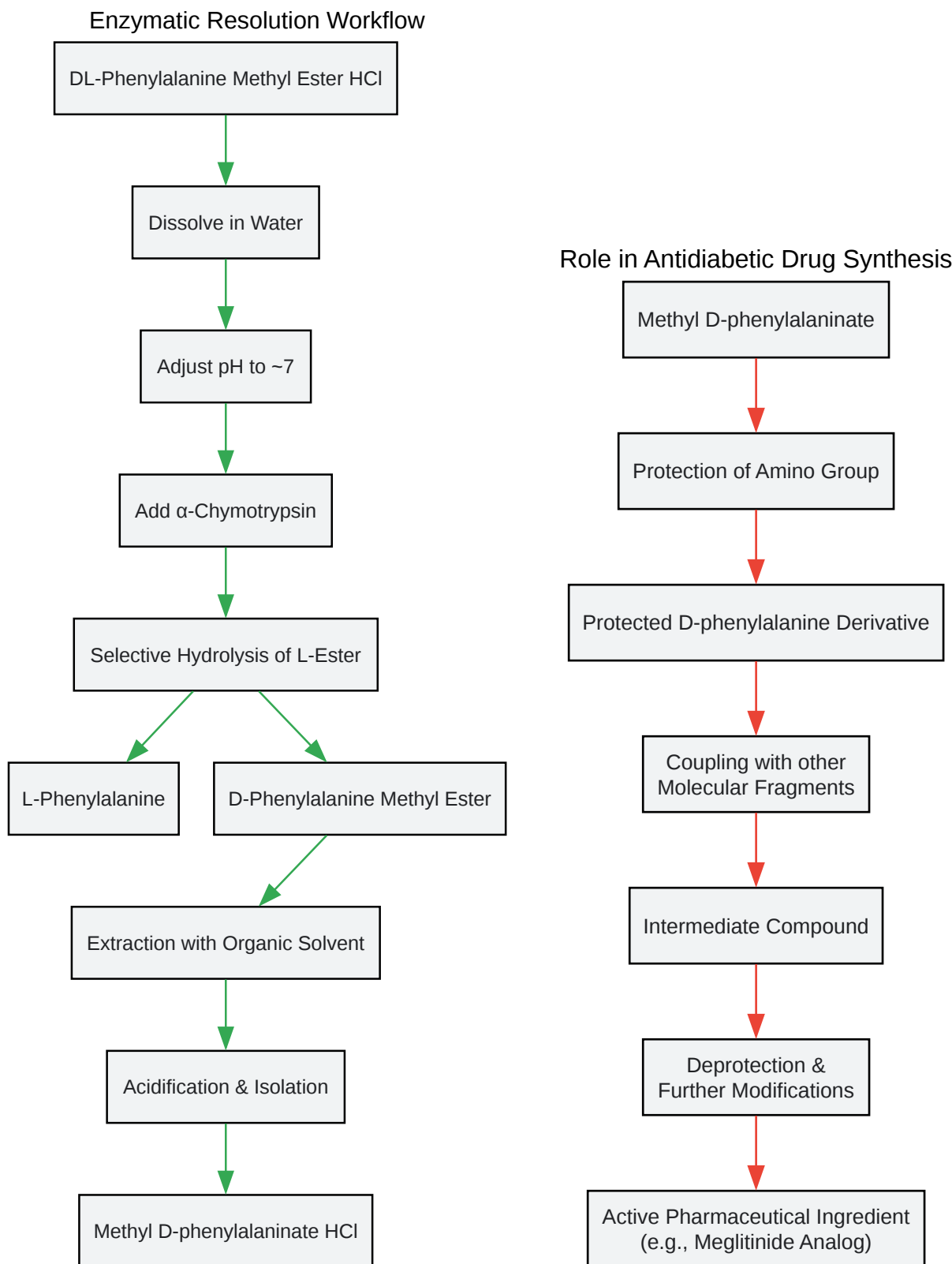
Synthesis and Chiral Resolution

The synthesis of enantiomerically pure **Methyl D-phenylalaninate** is a critical step for its use in pharmaceutical applications. The primary strategies involve either the direct asymmetric synthesis from prochiral precursors or the synthesis of a racemic mixture followed by chiral resolution.

Synthesis of Racemic DL-Phenylalanine Methyl Ester Hydrochloride

A common method for the synthesis of the racemic ester is the Fischer-Speier esterification of DL-phenylalanine.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. electronicsandbooks.com [electronicsandbooks.com]
- 2. books.rsc.org [books.rsc.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl D-phenylalaninate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3040560#methyl-d-phenylalaninate-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com